

stannous octoate chemical properties and structure

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Compound of Interest

Compound Name: Stannous octoate

Cat. No.: B1220952

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Stannous Octoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties, structure, and catalytic mechanisms of **stannous octoate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on data clarity and experimental insights.

Chemical and Physical Properties

Stannous octoate, also known as tin(II) 2-ethylhexanoate, is a versatile organotin compound with significant applications in polymer chemistry.^{[1][2]} It is a clear, colorless to pale yellow liquid at room temperature.^{[3][4]} The yellow discoloration is often attributed to the oxidation of Sn(II) to Sn(IV).^{[3][4]}

Quantitative Data Summary

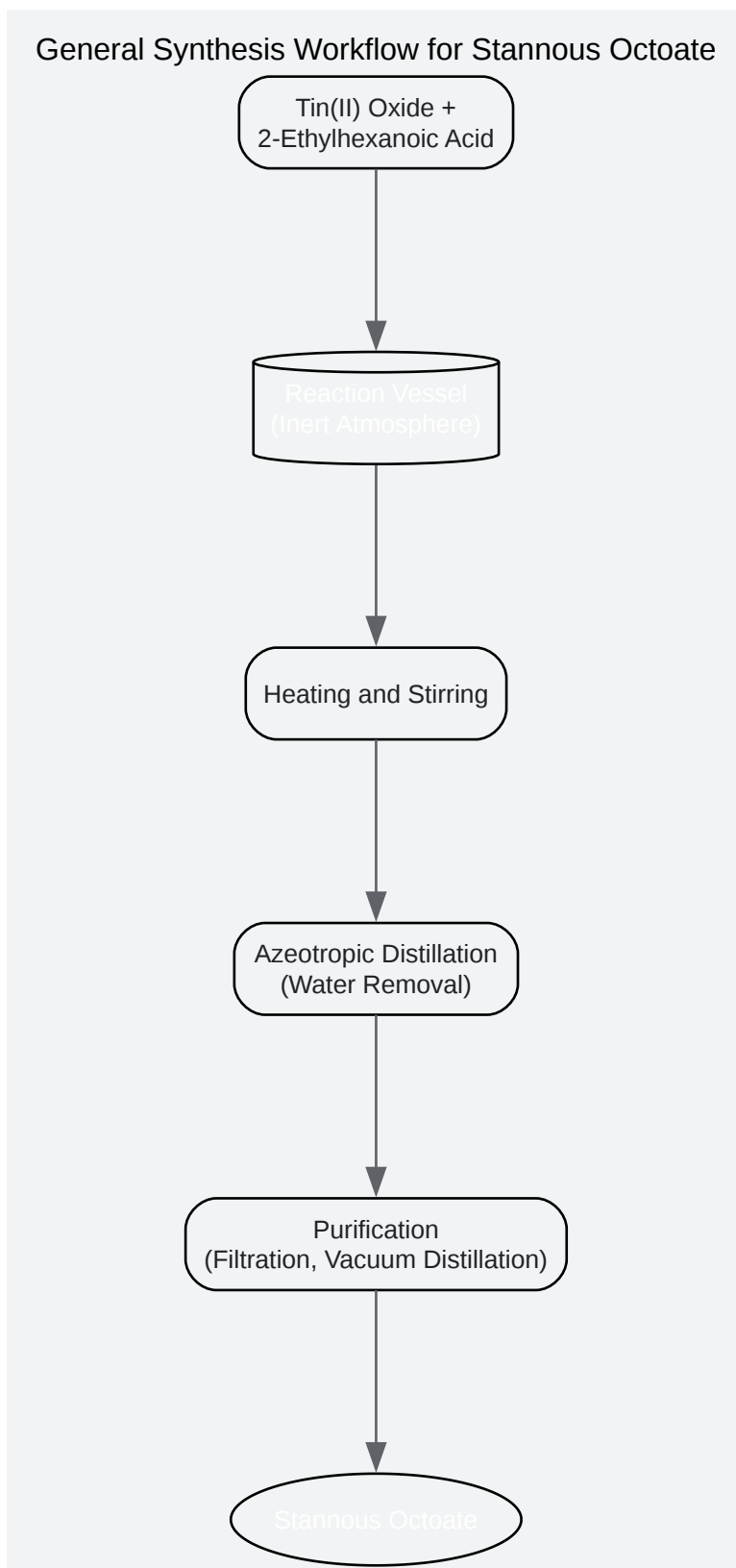
The key physical and chemical properties of **stannous octoate** are summarized in the table below for easy reference and comparison.

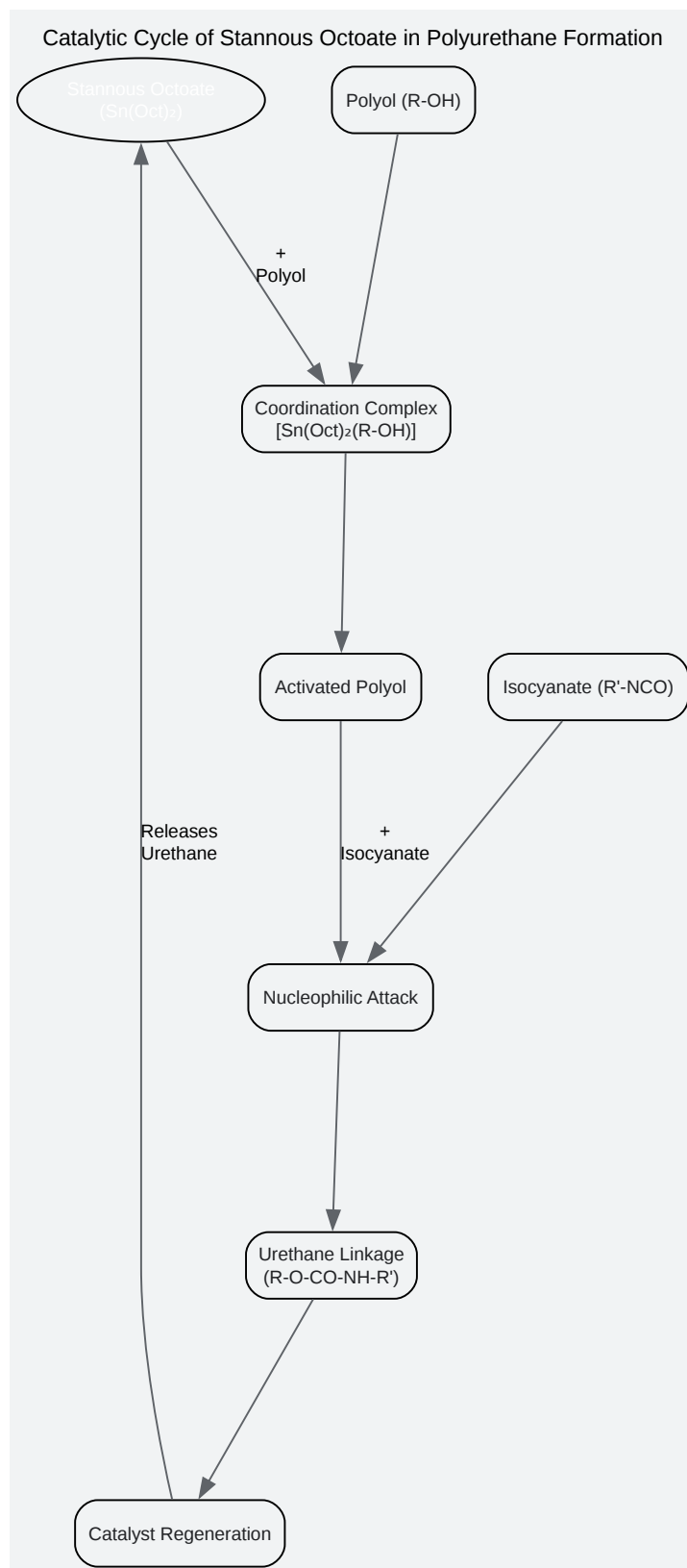
Property	Value	References
Molecular Formula	C ₁₆ H ₃₀ O ₄ Sn	[5][6]
Molecular Weight	405.12 g/mol	[5][7]
CAS Number	301-10-0	[5][7]
Appearance	Clear, colorless to pale yellow, viscous liquid	[3][5][8]
Density	1.251 g/mL at 25 °C	[5]
Melting Point	< -20 °C	[5]
Boiling Point	> 200 °C	[5]
Flash Point	> 110 °C	[5]
Refractive Index	n _{20/D} 1.493	[5]
Solubility	Soluble in organic solvents, insoluble in water.	[8][9]

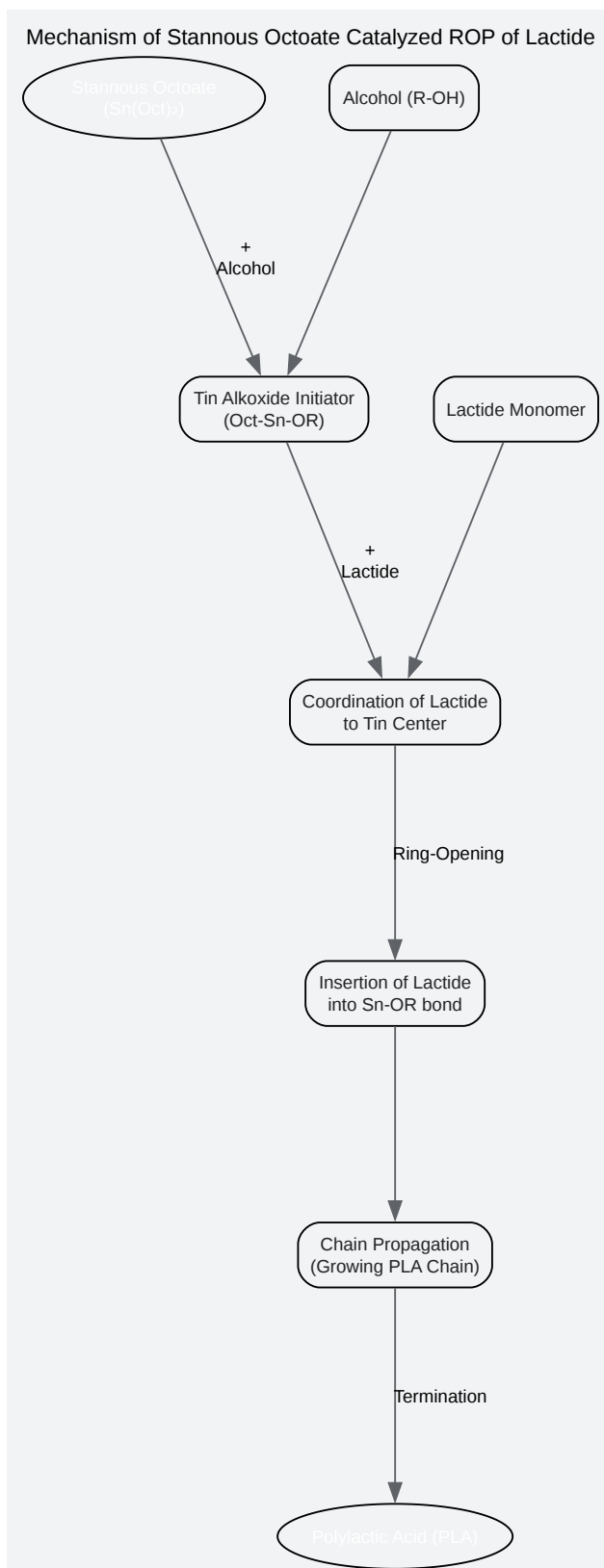
Molecular Structure

Stannous octoate consists of a central tin(II) ion coordinated by two 2-ethylhexanoate ligands. The structure of the molecule is depicted in the diagram below.

General Synthesis Workflow for Stannous Octoate







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References

- 1. emirachem.com [emirachem.com]
- 2. STANNOUS OCTOATE - Ataman Kimya [atamanchemicals.com]
- 3. STANNOUS OCATATE - Ataman Kimya [atamanchemicals.com]
- 4. Tin(II) 2-ethylhexanoate - Wikipedia [en.wikipedia.org]
- 5. Cas 301-10-0, Stannous octoate | lookchem [lookchem.com]
- 6. 2-ethylhexanoic acid tin(II) salt | C₁₆H₃₀O₄Sn | CID 9318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. haihangchem.com [haihangchem.com]
- 8. ohans.com [ohans.com]
- 9. nbinnco.com [nbinnco.com]
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